

An In-depth Technical Guide on the Hydrophobic Nature of "Glycerides, C14-26"

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Compound of Interest

Compound Name: Glycerides, C14-26

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the hydrophobic characteristics of "Glycerides, C14-26," a complex lipid mixture frequently employed in pharmaceutical formulations. Understanding the inherent hydrophobicity of this excipient is critical for its effective application in drug delivery systems, particularly for enhancing the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).

Introduction to Glycerides, C14-26

"Glycerides, C14-26" (CAS No. 68002-72-2) is a mixture of mono-, di-, and triglycerides derived from fatty acids with carbon chain lengths ranging from 14 to 26.^{[1][2][3]} These long-chain glycerides are characterized by their pronounced hydrophobic (lipophilic) nature, which makes them excellent vehicles for lipophilic drugs. Their composition can vary depending on the natural source, which is typically vegetable oils or animal fats.^[1] The primary fatty acids in this range include myristic acid (C14), palmitic acid (C16), stearic acid (C18), arachidic acid (C20), behenic acid (C22), lignoceric acid (C24), and cerotic acid (C26).

The hydrophobicity of these glycerides is a direct consequence of their long, nonpolar aliphatic chains. This property governs their emulsifying and thickening capabilities in various formulations and their role as carriers that can enhance the absorption of APIs.^[1]

Physicochemical Properties and Hydrophobicity

The hydrophobicity of a substance can be quantified using several parameters, most notably the partition coefficient (logP) and water solubility. A higher logP value and lower water solubility are indicative of greater hydrophobicity. For "**Glycerides, C14-26**," the overall hydrophobicity is a composite of the properties of its constituent glycerides.

Table 1: Physicochemical Properties of Saturated Fatty Acids in the C14-C26 Range

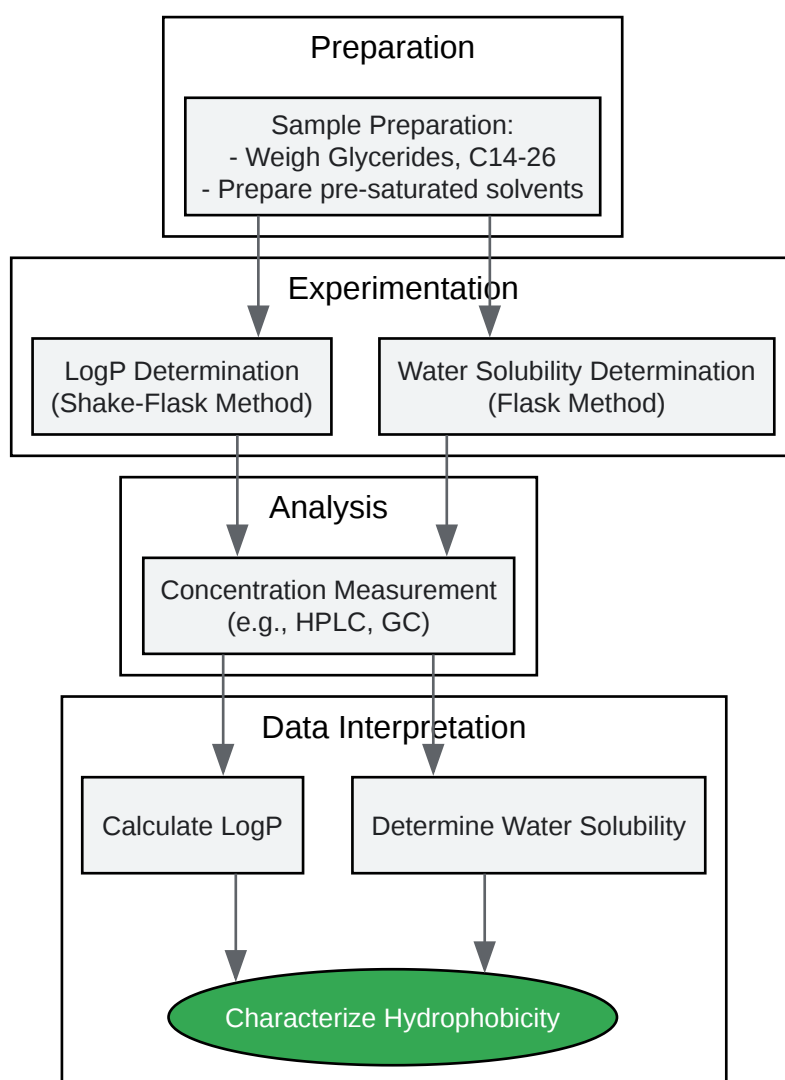
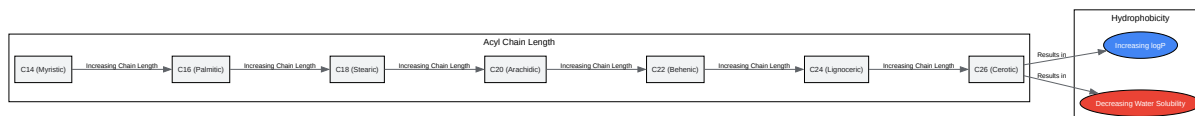
Fatty Acid	Carbon Chain	Molecular Formula	LogP	Water Solubility (at 20-25°C)
Myristic Acid	C14	C ₁₄ H ₂₈ O ₂	6.11	20 mg/L
Palmitic Acid	C16	C ₁₆ H ₃₂ O ₂	7.17	7.2 mg/L
Stearic Acid	C18	C ₁₈ H ₃₆ O ₂	8.23	Insoluble
Arachidic Acid	C20	C ₂₀ H ₄₀ O ₂	9.29 (estimated)	Practically insoluble
Behenic Acid	C22	C ₂₂ H ₄₄ O ₂	10.35 (estimated)	Insoluble
Lignoceric Acid	C24	C ₂₄ H ₄₈ O ₂	11.40 (estimated)	5.9 x 10 ⁻⁶ mg/L (estimated)
Cerotic Acid	C26	C ₂₆ H ₅₂ O ₂	12.46 (estimated)	Negligible

Note: The logP values for fatty acids with chain lengths greater than C18 are estimated based on the trend of increasing lipophilicity with chain length. The water solubility of their corresponding triglycerides is significantly lower than that of the free fatty acids.

The esterification of these fatty acids with a glycerol backbone to form triglycerides further increases their molecular weight and hydrophobicity, rendering them virtually insoluble in water.

Relationship between Acyl Chain Length and Hydrophobicity

The primary determinant of the hydrophobic nature of "**Glycerides, C14-26**" is the length of the fatty acid chains. A longer alkyl chain results in a larger nonpolar surface area, leading to a more pronounced hydrophobic character. This relationship is clearly demonstrated by the increasing logP values and decreasing water solubility as the carbon number of the fatty acid increases, as shown in Table 1.



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